

# Hazard Classification and Physical Properties

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## Compound Focus: 2-Heptanol

CAS No.: 543-49-7  
Cat. No.: S560084

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The following tables consolidate the key hazard and safety information for **2-Heptanol** from the safety data sheets.

**Table 1: GHS Hazard Classification of 2-Heptanol [1] [2]**

Hazard Aspect	Classification	Hazard & Precautionary Statements
Flammability   Flammable Liquid Category 3   <b>H226</b> : Flammable liquid and vapour. <b>P210</b> : Keep away from heat/sparks/open flames/hot surfaces. No smoking.     <b>Health Effects</b>   • Acute Toxicity (Category 4, Dermal) • Skin Irritation (Category 2) • Serious Eye Irritation (Category 2A)   <b>H312</b> : Harmful in contact with skin. <b>H315</b> : Causes skin irritation. <b>H319</b> : Causes serious eye irritation. <b>P280</b> : Wear protective gloves/clothing/eye/face protection.     <b>Environmental Hazards</b>   Not classified   -		

**Table 2: Physical and Chemical Properties [1] [2]**

Property	Value / Description
Physical State	Liquid [1] [2]
Appearance	Colorless [2]
Odor	Mild [2]

Property	Value / Description
Boiling Point	160 - 162 °C [1] [2]
Melting Point	-30.15 °C [1]
Flash Point	59 °C [1]
Flammability	Lower explosion limit: 0.9 %(V) [1]
Vapor Pressure	1.6 hPa at 25 °C [1]
Density	0.817 g/cm³ at 25 °C [1]
Water Solubility	3.27 g/L [1] / Slightly soluble [2]
Stability	Stable under recommended storage conditions [1] [2]

## Exposure Controls and Personal Protective Equipment (PPE)

For safe handling of **2-Heptanol**, implement the following engineering controls and personal protective equipment.

- **Engineering Controls:** Handle the substance in a **properly operating chemical fume hood** to ensure adequate ventilation and minimize inhalation exposure [2].
- **Respiratory Protection:** Where risk assessment shows air-purifying respirators are appropriate, use a **full-face respirator** with multi-purpose combination (US) or type ABEK (EN 14387) cartridges [1] [2].
- **Hand Protection:** Wear **impervious gloves**. **Nitrile rubber** gloves with a minimum thickness of 0.4 mm are recommended, offering a penetration time of up to 480 minutes [1] [2].
- **Eye/Face Protection:** Use **safety glasses** or a **face shield** [1] [2].
- **Skin/Body Protection:** Wear **protective work clothing** or a **complete suit** protecting against chemicals [1] [2].

## Safe Handling and Storage Protocols

Adherence to these protocols is essential for minimizing risk in the laboratory.

- **Handling Precautions:**

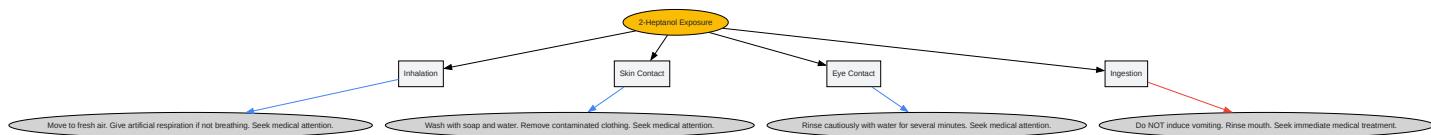
- Keep containers **tightly sealed** when not in use [2].
- **Avoid all ignition sources** such as heat, sparks, and open flames [1].
- Take measures to prevent the **build-up of electrostatic charge** [1].
- Avoid contact with skin, eyes, and clothing, and avoid breathing vapors or mists [1].

- **Storage Conditions:**

- Store in a **cool, dry, and well-ventilated place** [1] [2].
- Keep containers **upright** and **tightly closed** to prevent leakage [1].
- **Incompatible Materials:** Store away from **strong oxidizing agents** and **acids** [2].

## First Aid and Emergency Measures

The following first aid measures are recommended in case of exposure [1] [2].



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*First aid measures for **2-Heptanol** exposure. Always consult a physician [1] [2].*

## Accidental Release and Fire Response

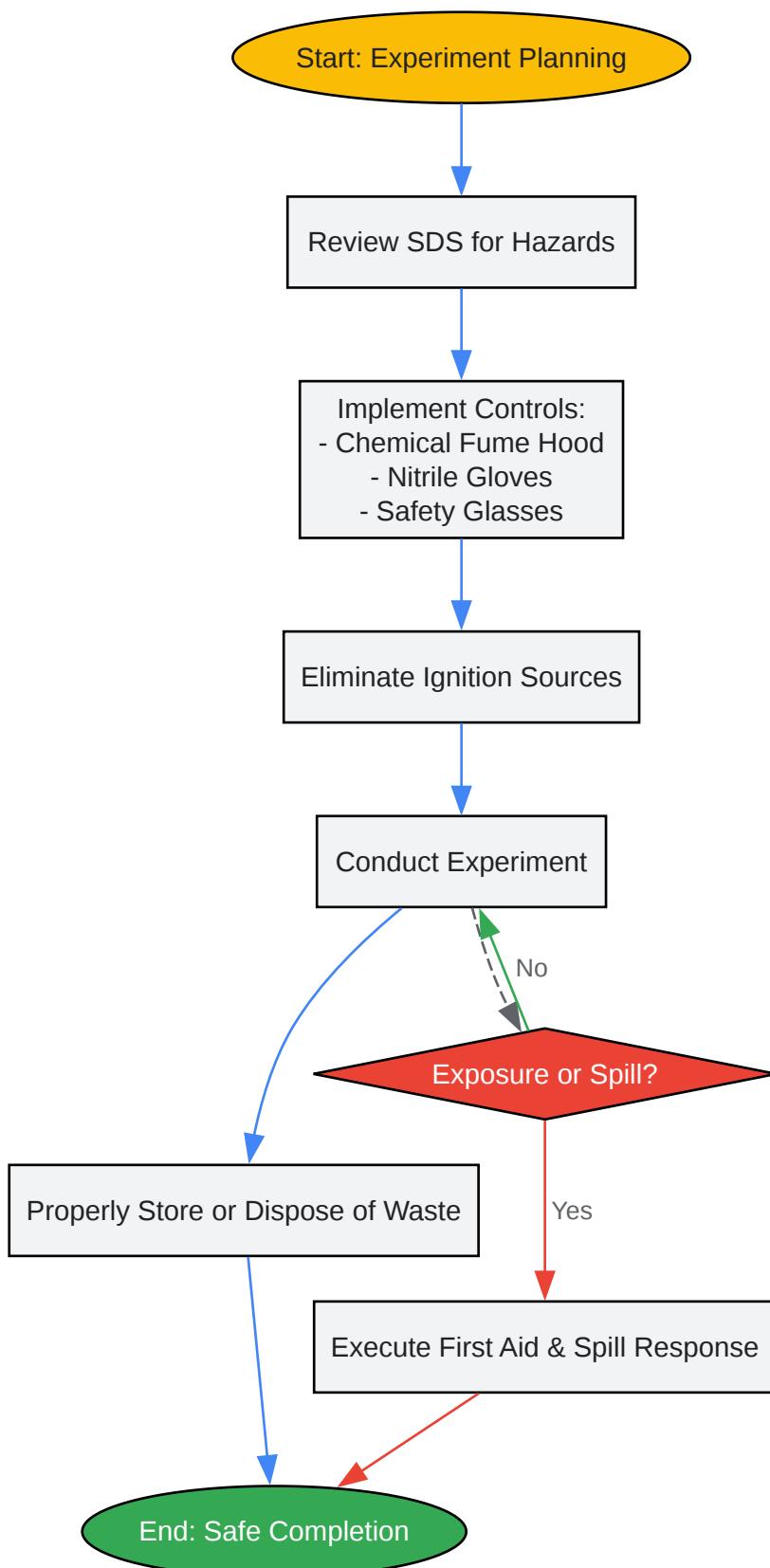
- **Spill Response:**

- **Personal Precautions:** Evacuate unnecessary personnel, wear adequate PPE, and ensure good ventilation [1] [2].

- **Containment:** Prevent the liquid from entering drains, sewers, or water courses [1] [2].
- **Clean-up:** Contain spillage and collect with non-combustible absorbent material (e.g., sand, vermiculite). Place in a container for disposal according to regulations [1].
- **Fire Fighting:**
  - **Suitable Extinguishing Media:** Dry powder, carbon dioxide, or alcohol-resistant foam [1] [2]. **Do NOT use a water jet** [1].
  - **Special Hazards:** Combustion may produce **carbon monoxide** and **carbon dioxide** [2].
  - **Protection for Firefighters:** Wear **self-contained breathing apparatus** and a **fully protective impervious suit** [1] [2].

## Experimental Handling Workflow

The diagram below outlines a logical workflow for safely planning and conducting experiments with **2-Heptanol**.



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Experimental workflow for safe handling of **2-Heptanol**, incorporating hazard controls and emergency readiness [1] [2].

## Disposal and Regulatory Information

- **Disposal:** Dispose of contents and container in accordance with all **local, regional, national, and international regulations** [1] [2].
- **Transport Information:**
  - **UN Number:** UN1987 [2]
  - **Proper Shipping Name:** Alcohols, n.o.s. ((+)-**2-Heptanol**) [2]
  - **Transport Hazard Class:** 3 (Flammable Liquids) [2]
  - **Packing Group:** III [2]

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## References

1. 2-Heptanol - Safety Data Sheet [chemicalbook.com]

2. 2-Heptanol Safety Data Sheet | warning | Liquid | SDS/MSDS [nextsds.com]

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